

Application Notes and Protocols for LY219703

Target Identification Studies

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Compound of Interest

Compound Name:	LY219703
CAS No.:	156281-08-2
Cat. No.:	B1675616

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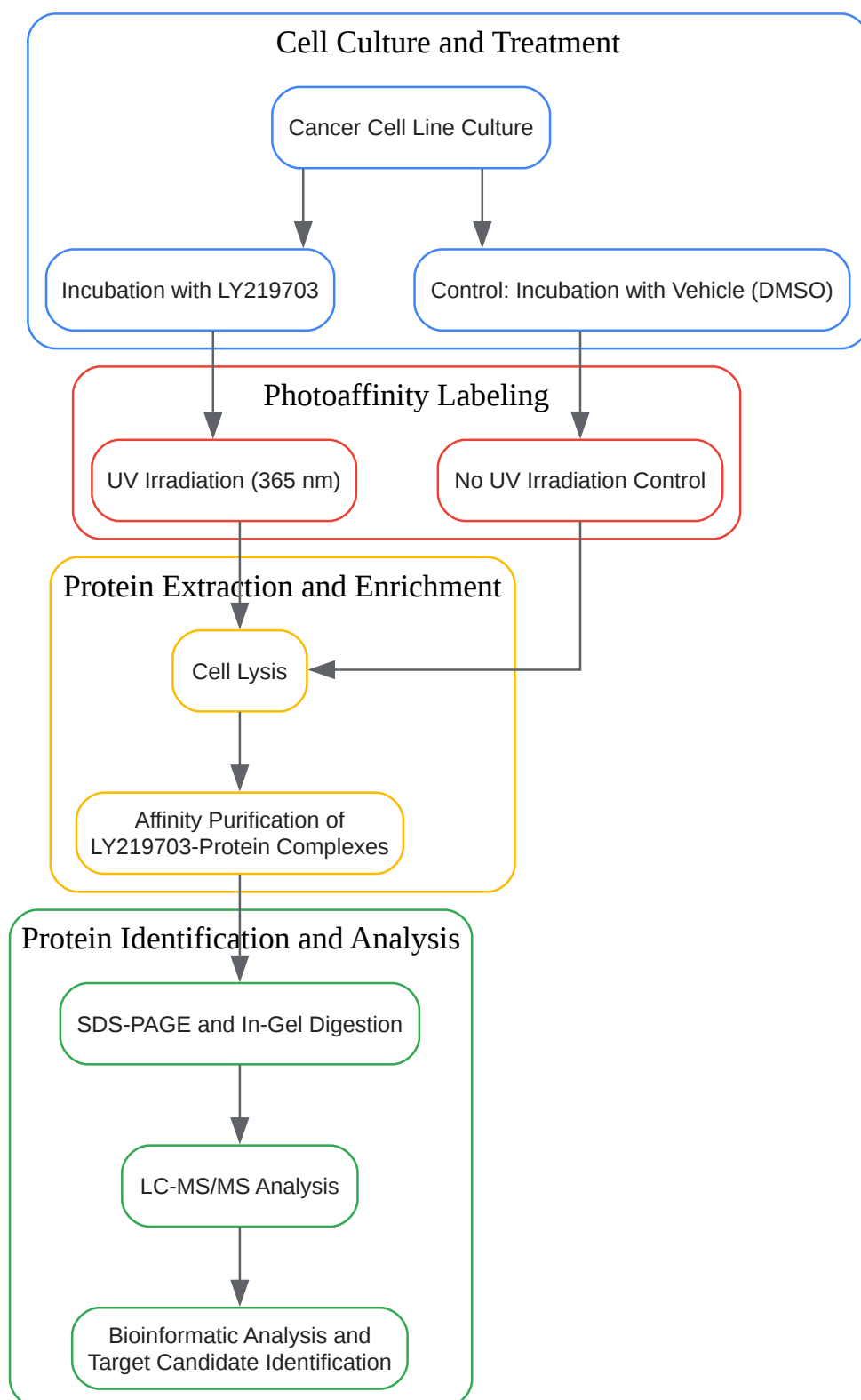
For Researchers, Scientists, and Drug Development Professionals

Introduction

LY219703 is a photoaffinity analog of the antitumor diarylsulfonylurea, sulofenur. As a photoaffinity probe, **LY219703** is a powerful tool for identifying the direct molecular targets of this class of compounds. Upon exposure to UV light, the azido group in **LY219703** is converted into a highly reactive nitrene, which can form a covalent bond with interacting proteins in close proximity. This enables the capture and subsequent identification of target proteins using proteomic approaches. Previous studies have indicated that **LY219703**, similar to other diarylsulfonylureas, exhibits cytotoxic effects against cancer cells and has been shown to accumulate in mitochondria and the microsomal fraction. The experimental designs detailed in these application notes are focused on leveraging the photoaffinity properties of **LY219703** to identify its direct binding partners in a cellular context, which is a critical step in elucidating its mechanism of action and for the development of more targeted cancer therapies.

Experimental Design Overview

The overall experimental strategy for identifying the cellular targets of **LY219703** involves a multi-pronged approach combining photoaffinity labeling, affinity purification, and mass spectrometry-based proteomics. The workflow is designed to covalently capture, enrich, and identify proteins that directly interact with **LY219703** in a cellular environment.

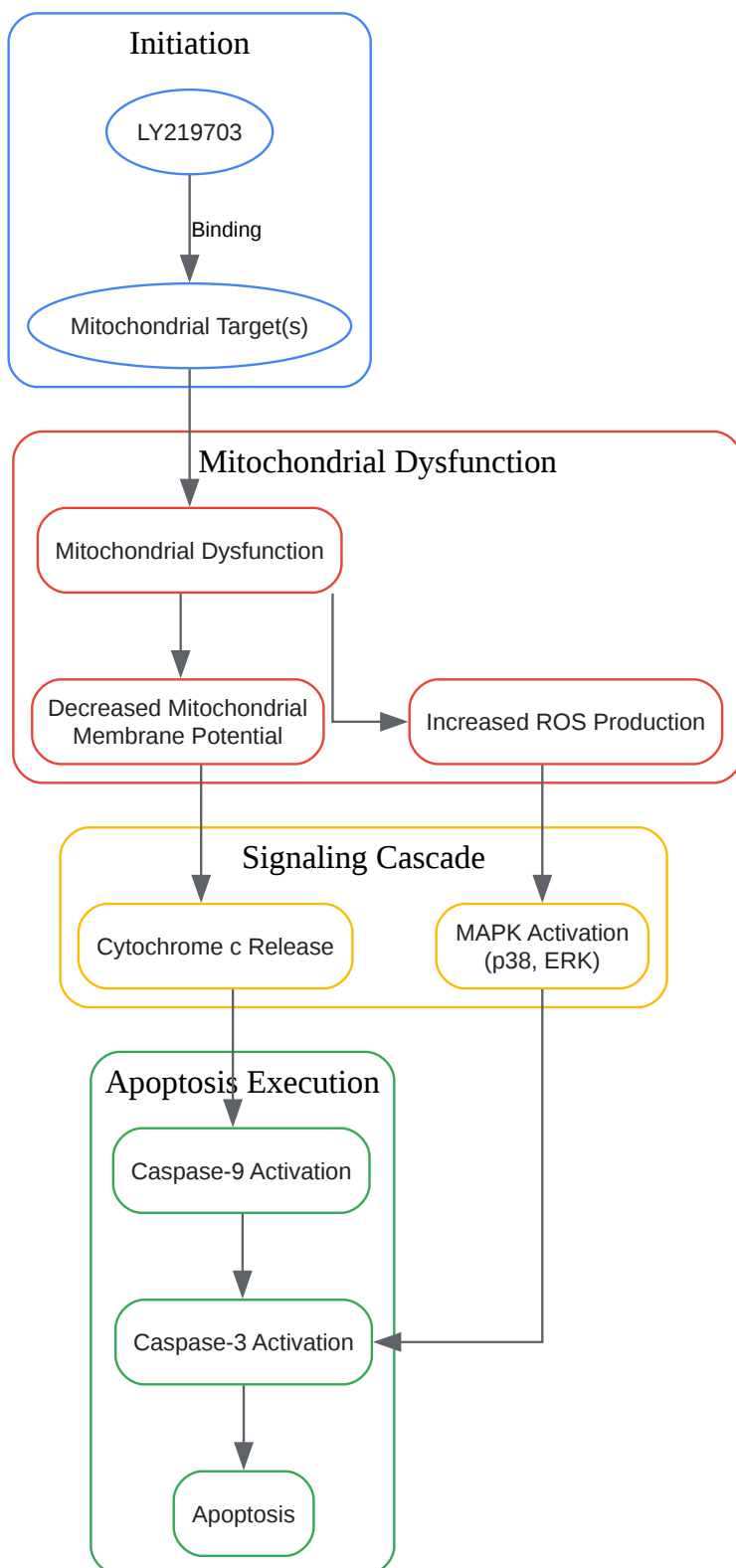


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Experimental workflow for **LY219703** target identification.

Hypothesized Signaling Pathway for Diarylsulfonylurea-Induced Apoptosis

Based on studies of related diarylsulfonylureas and mitochondrial uncouplers, a plausible signaling pathway for **LY219703**-induced apoptosis in cancer cells is proposed. This pathway is initiated by the interaction of **LY219703** with its primary mitochondrial target(s), leading to mitochondrial dysfunction, oxidative stress, and the activation of apoptotic cascades.



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